

An In-depth Technical Guide to the Physicochemical Properties of 4-Iodobiphenyl

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Compound of Interest

Compound Name: 4-Iodobiphenyl

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4-Iodobiphenyl**, a key intermediate in the synthesis of biphenyl liquid crystal materials and a compound of interest in pharmaceutical research.^{[1][2]} This document outlines its key physical constants, details the experimental protocols for their determination, and presents a logical workflow for these procedures.

Physicochemical Data of 4-Iodobiphenyl

The melting and boiling points are critical physical properties that indicate the purity and thermal stability of a compound.^[3] The data for **4-Iodobiphenyl** are summarized below.

Property	Value	References
Melting Point	110-114 °C	[4] [5] [6] [7]
108.0-118.0 °C	[8] [9]	
114 °C	[10]	
112 °C	[11]	
110.0-114.0 °C		
Boiling Point	320 °C (lit.)	[4] [7] [10]
322.7 °C at 760 mmHg	[3]	

Experimental Protocols

Accurate determination of melting and boiling points is crucial for compound identification and purity assessment.[\[12\]](#)[\[13\]](#) The following sections detail the standard methodologies for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase.[\[12\]](#) For a pure crystalline solid, this transition occurs over a narrow temperature range.[\[12\]](#) The presence of impurities typically lowers and broadens the melting point range.[\[12\]](#)[\[13\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (optional, for powdering the sample)

Procedure:

- Sample Preparation: A small amount of the solid **4-Iodobiphenyl** is finely powdered.^[14] The open end of a capillary tube is pushed into the powder and gently tapped on a hard surface to pack the solid into the sealed end.^{[13][14]} The sample height in the capillary tube should be approximately 1-2 mm.^[15]
- Apparatus Setup (Thiele Tube Method):
 - The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.^[15]
 - The thermometer and attached capillary are immersed in a heating bath (e.g., mineral oil) within a Thiele tube.^[12]
- Measurement:
 - The heating bath is heated gently and slowly, at a rate of approximately 1-2°C per minute near the expected melting point.^[12]
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire solid has melted into a clear liquid is recorded as the end of the melting range.^[12]
- Purity Assessment: A sharp melting point range (typically 0.5-1.0°C) is indicative of a pure compound.^[12] A broad melting range suggests the presence of impurities.^[12]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.^{[16][17]}

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)

- Thermometer
- Heating bath (e.g., liquid paraffin in a beaker or Thiele tube)
- Stand and clamp

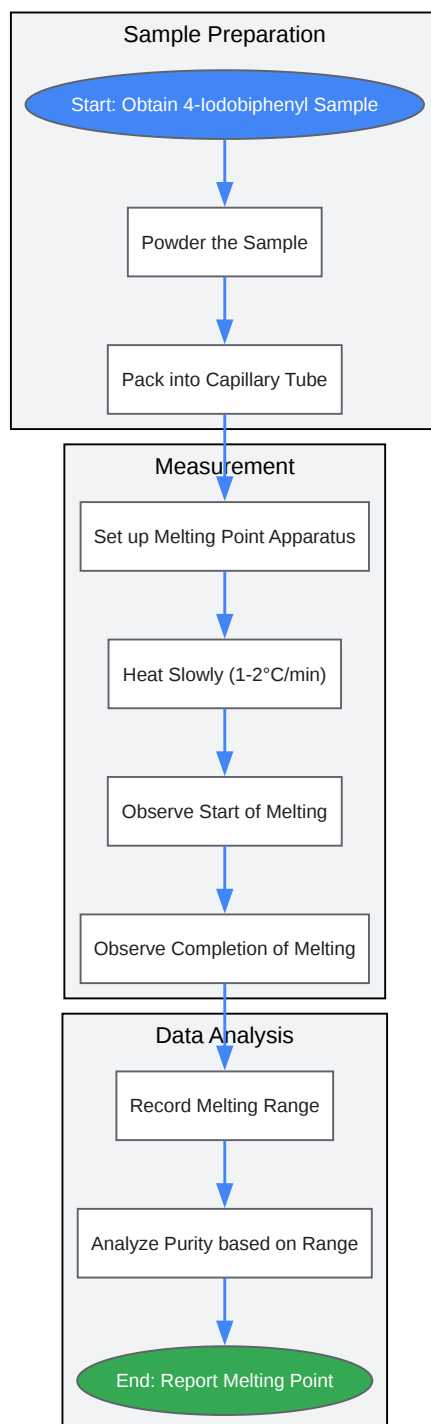
Procedure:

- Sample Preparation: A small amount of liquid **4-Iodobiphenyl** is placed in a small test tube.
[17] A capillary tube, sealed at one end, is placed inverted into the test tube with the open end submerged in the liquid.[17]
- Apparatus Setup:
 - The test tube is attached to a thermometer with the bulb of the thermometer adjacent to the test tube.[17]
 - This assembly is then clamped and immersed in a heating bath.[17]
- Measurement:
 - The heating bath is heated gently.[17] As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.[17]
 - The heating is stopped, and the bath is allowed to cool slowly.
 - The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[17]

Visualized Workflow

The following diagram illustrates the general workflow for the experimental determination of the melting point of **4-Iodobiphenyl**.

Workflow for Melting Point Determination of 4-Iodobiphenyl

[Click to download full resolution via product page](#)Caption: Experimental workflow for determining the melting point of **4-Iodobiphenyl**.

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